

An In-depth Technical Guide to the Physicochemical Properties of Methyl Methoxyacetate

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Compound of Interest

Compound Name: *Methyl methoxyacetate*

Cat. No.: *B147135*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **methyl methoxyacetate**. The information is presented to support research, development, and safety assessments involving this compound. All quantitative data are summarized in structured tables for ease of reference, and detailed experimental protocols for key property determination are provided.

Physicochemical Properties of Methyl Methoxyacetate

Methyl methoxyacetate, also known as methyl 2-methoxyacetate, is a clear, colorless liquid. [1][2] It is a methyl ester that finds application as an intermediate in the pharmaceutical and chemical industries, including in the synthesis of vitamin B6 and as a solvent in paints and coatings. [2][3][4] Understanding its physicochemical properties is crucial for its effective and safe use in various applications.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C4H8O3	[3][5]
Molecular Weight	104.10 g/mol	[3][5]
Appearance	Clear, colorless liquid	[1][2]
Boiling Point	129-131 °C	[1][2][6][7]
Density	1.051 g/mL at 25 °C	[2][6][7]
Refractive Index (n _{20/D})	1.396	[2][6][7]
Vapor Pressure	9.466 mmHg at 25 °C (estimated)	[6]
Solubility in water	Very soluble	[1][6]

Safety and Hazard Properties

Property	Value	Reference
Flash Point	35 °C (95 °F) - closed cup	[7]
GHS Hazard Statements	H226: Flammable liquid and vapor	[3][8]
Signal Word	Warning	[3][8]

Experimental Protocols

The following are detailed methodologies for the determination of key physicochemical properties of **methyl methoxyacetate**, based on standard experimental procedures for organic liquids.

Determination of Boiling Point (Capillary Method)

The boiling point of an organic liquid can be determined using the capillary method, which requires a small amount of the substance.[9][10]

Apparatus:

- Thiele tube or an oil bath with a stirrer
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Stand and clamp

Procedure:

- A small amount of **methyl methoxyacetate** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the bulb of the thermometer and the bottom of the test tube are at the same level.
- The assembly is clamped and immersed in the Thiele tube or oil bath.[\[9\]](#)
- The apparatus is heated slowly and gently.[\[9\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)
- The barometric pressure should also be recorded.[\[12\]](#)

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a volumetric flask.
[\[13\]](#)[\[14\]](#)

Apparatus:

- Pycnometer or a small volumetric flask with a stopper
- Analytical balance
- Constant temperature bath
- Distilled water

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on the analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in the constant temperature bath until it reaches thermal equilibrium (e.g., 25 °C). The volume is adjusted to the calibration mark, and the pycnometer is reweighed (m_2).
- The pycnometer is emptied, dried thoroughly, and then filled with **methyl methoxyacetate**.
- The filled pycnometer is brought to the same constant temperature, the volume is adjusted, and it is weighed again (m_3).
- The density of the **methyl methoxyacetate** is calculated using the following formula: Density = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.[\[13\]](#)

Determination of Flash Point (Pensky-Martens Closed Cup Method)

The flash point is determined using a Pensky-Martens closed-cup tester, as described in ASTM D93.[\[8\]](#)[\[15\]](#)

Apparatus:

- Pensky-Martens closed-cup apparatus (manual or automated)

- Heating source
- Stirrer
- Ignition source

Procedure:

- The sample cup of the Pensky-Martens apparatus is filled with **methyl methoxyacetate** to the specified level.
- The lid is placed on the cup, and the apparatus is assembled.
- The sample is heated at a slow, constant rate while being continuously stirred.[\[16\]](#)
- At specified temperature intervals, the stirring is stopped, and the ignition source is applied by dipping it into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[\[8\]](#)[\[16\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index is measured using an Abbe refractometer.[\[17\]](#)[\[18\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (e.g., sodium lamp)
- Dropper
- Soft tissue

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- A few drops of **methyl methoxyacetate** are placed on the surface of the lower prism using a dropper.[18]
- The prisms are closed and clamped together.
- The light source is positioned, and the eyepiece is adjusted to bring the crosshairs into focus.
- The dispersion adjustment is made to eliminate any color fringe from the field of view, resulting in a sharp borderline between the light and dark fields.
- The refractometer scale is adjusted until the borderline is centered on the crosshairs.[17]
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20 °C using the water circulator and recorded.

Structure-Property Relationship

The physicochemical properties of **methyl methoxyacetate** are directly related to its molecular structure. The presence of both an ether (-O-) and an ester (-COO-) functional group influences its polarity, solubility, and boiling point.

Chemical structure and functional groups of **methyl methoxyacetate**.

The ether group contributes to its ability to act as a hydrogen bond acceptor, enhancing its solubility in water. The ester group is primarily responsible for its characteristic reactivity and contributes significantly to its polarity. The combination of these groups results in a compound with a moderate boiling point and good solvency for a range of substances.

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